

Technical Support Center: Antitubercular Agent-19 Synthesis Scale-Up

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Compound of Interest

Compound Name: *Antitubercular agent-19*

Cat. No.: *B15581650*

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals involved in scaling up the synthesis of **Antitubercular Agent-19**.

Frequently Asked Questions (FAQs)

Q1: What is **Antitubercular Agent-19**?

A1: **Antitubercular Agent-19** (designated as IBP19 in initial research) is a novel isoniazid derivative with potent activity against Mycobacterium tuberculosis. It is synthesized from isoniazid (INH) and 4-(5-chloro-2-hydroxy-4-methylphenyl)-4-oxobutanoic acid.^[1] Initial studies have shown it to have a low minimum inhibitory concentration (MIC) and favorable safety profile, making it a promising candidate for further development.^[1]

Q2: What are the primary challenges when scaling up the synthesis of **Antitubercular Agent-19** from lab to pilot plant?

A2: Scaling up any active pharmaceutical ingredient (API) synthesis presents challenges due to the non-linear nature of shifting from a laboratory to a manufacturing setting.^[2] Key challenges for a molecule like **Antitubercular Agent-19** include:

- **Reaction Control:** Maintaining consistent product selectivity and minimizing impurities can be difficult as reaction kinetics, mixing efficiency, and heat transfer change with scale.[\[2\]](#)[\[3\]](#)
- **Safety:** The potential for runaway reactions increases with larger volumes of reactants and solvents.[\[2\]](#)
- **Crystallization and Particle Size:** Achieving a consistent crystalline form and particle size distribution is crucial for the drug's performance and manufacturability, but can be hard to control at larger scales.[\[2\]](#)[\[4\]](#)
- **Drying and Residual Solvents:** Efficiently drying large quantities of the API while keeping residual solvents within acceptable limits is a common hurdle.[\[2\]](#)

Q3: How can we predict and mitigate potential safety hazards during scale-up?

A3: A thorough understanding of the reaction thermodynamics is crucial. Generating safety data at the lab scale can help in designing appropriate hardware and control strategies for pilot or commercial scale batches.[\[2\]](#) This includes identifying potential runaway reaction conditions and establishing critical process parameters.

Troubleshooting Guides

Issue 1: Low Yield and Increased Impurities at Larger Scale

- **Possible Cause:** Inefficient mixing or poor heat transfer in larger reactors can lead to localized "hot spots" or areas of high reactant concentration, promoting side reactions and impurity formation.[\[2\]](#)
- **Troubleshooting Steps:**
 - **Optimize Mixing:** Use simulation software (e.g., Dynochem, Visimix) to model and optimize mixing parameters for the larger reactor geometry.[\[2\]](#)
 - **Control Reagent Addition:** Switch to a slower, controlled addition of reagents in larger cylindrical reactors to manage heat generation and maintain homogeneity.[\[2\]](#)

- Process Analytical Technology (PAT): Implement real-time monitoring of critical parameters (e.g., temperature, concentration) to detect and correct deviations early.[3]

Issue 2: Inconsistent Crystal Form (Polymorphism) and Particle Size

- Possible Cause: Crystallization is highly sensitive to changes in supersaturation, cooling rate, and agitation, all of which are affected by scale.[2] Different polymorphs can have different physical properties, impacting the drug's bioavailability.
- Troubleshooting Steps:
 - Define Critical Process Parameters (CPPs): Conduct Design of Experiments (DoE) at the lab scale to understand the impact of CPPs on Critical Quality Attributes (CQAs) like crystal form and particle size.[2]
 - Seeding Strategy: Develop a robust seeding protocol to ensure the desired crystal form is consistently produced.
 - Controlled Cooling: Implement a programmed cooling profile to maintain a consistent level of supersaturation throughout the crystallization process.

Issue 3: Difficulty in Removing Residual Solvents During Drying

- Possible Cause: Solvents can become trapped within the crystal lattice during crystallization, making them difficult to remove during drying, especially with larger batch sizes.[2]
- Troubleshooting Steps:
 - Optimize Crystallization: Study the impact of the supersaturation driving force on residual solvent levels at the lab scale.[2]
 - Efficient Drying Technology: Evaluate different drying technologies (e.g., agitated filter dryers, vacuum dryers) for their suitability at a larger scale.

- In-process Monitoring: Use techniques like Near-Infrared (NIR) spectroscopy for on-line moisture checks to determine the drying endpoint accurately.[\[2\]](#)

Quantitative Data Summary

Table 1: In Vitro Activity and Cytotoxicity of Isoniazid Derivatives

Compound	MIC (µg/mL) vs. M. tuberculosis H37Rv	CC50 (µg/mL) vs. HCL and VCL cell lines
IBP19	1.562	> 300
Isoniazid (INH)	3.125	> 200
Pyrazinamide (PYZ)	3.125	> 200

Source: Oriental Journal of Chemistry[\[1\]](#)

Table 2: General Scale-Up Challenges and Mitigation Strategies

Challenge	Key Factors	Mitigation Strategies
Reaction Kinetics	Mixing, Heat & Mass Transfer	Process Simulation, Design of Experiments (DoE) [2]
Safety	Runaway Reactions	Lab-scale safety data generation, Hardware design [2]
Crystallization	Process Parameters, CQAs	Study of Critical Process Parameters [2]
Drying	Residual Solvents	On-line moisture checks, Optimized crystallization [2]
Particle Size	Bulk Density, Porosity	Process Analytical Techniques (PAT) [2]

Experimental Protocols

Synthesis of Antitubercular Agent-19 (IBP19)

This protocol is based on the laboratory-scale synthesis described for IBP19.[\[1\]](#)

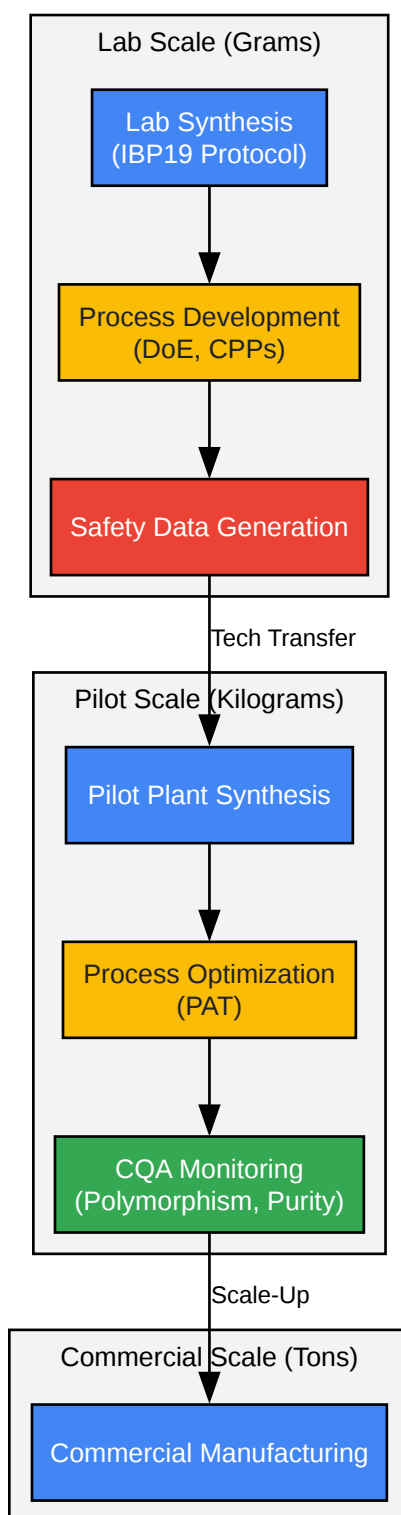
Materials:

- Isoniazid (INH)
- 4-(5-chloro-2-hydroxy-4-methylphenyl)-4-oxobutanoic acid
- Ethanol
- Whatman filter paper

Procedure:

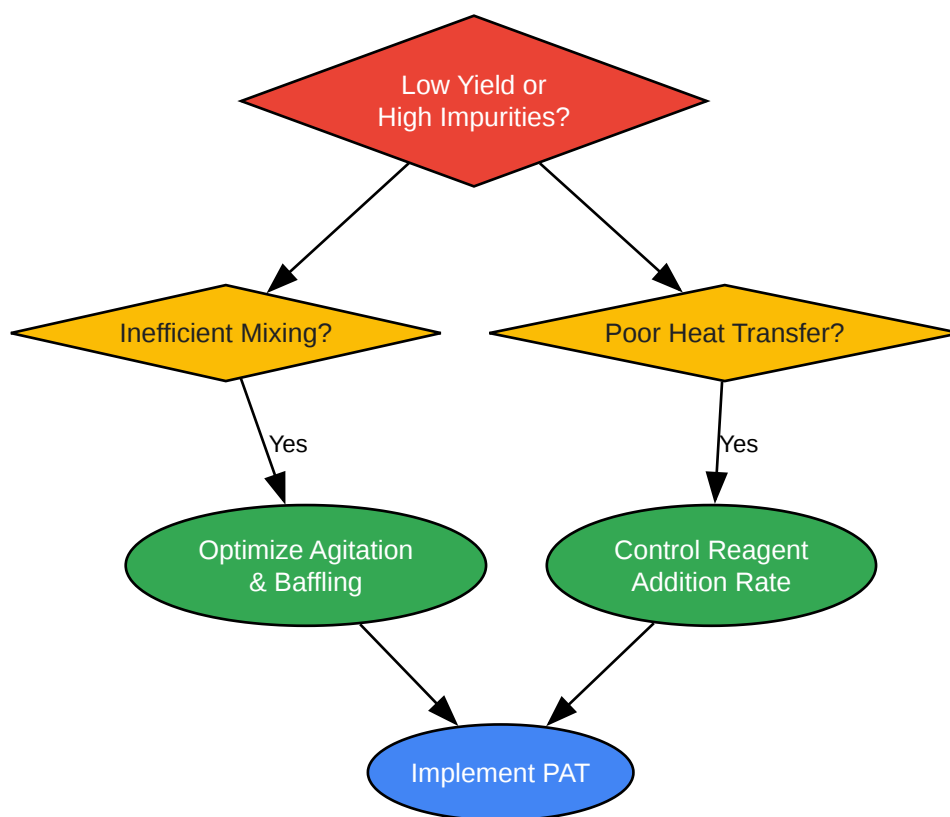
- Dissolve isoniazid (0.01 mole) and 4-(5-chloro-2-hydroxy-4-methylphenyl)-4-oxobutanoic acid (0.01 mole) in 50 ml of ethanol in a round-bottom flask.
- Reflux the solution for four hours. A solid product will form during the reaction.
- Filter the hot solution using a Whatman filter paper to collect the solid product.
- Recrystallize the product from ethanol to purify it.

Visualizations



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Caption: Workflow for scaling up the synthesis of **Antitubercular Agent-19**.



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Caption: Troubleshooting logic for addressing low yield and impurity issues.

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